

(+)-Norlirioferine: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Norlirioferine

Cat. No.: B11928294

[Get Quote](#)

An In-depth Review of the Aporphine Alkaloid **(+)-Norlirioferine** as a Plant Secondary Metabolite

Abstract

(+)-Norlirioferine is a naturally occurring aporphine alkaloid found in various plant species. As a member of the vast family of isoquinoline alkaloids, it has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of **(+)-Norlirioferine**, focusing on its role as a secondary metabolite in plants, its chemical and physical properties, biosynthetic pathway, and known biological activities. This document is intended for researchers, scientists, and drug development professionals, and includes detailed experimental protocols and data presented for comparative analysis.

Introduction

Secondary metabolites are organic compounds produced by plants that are not directly involved in the normal growth, development, or reproduction of the organism. These compounds, however, play a crucial role in the plant's interaction with its environment, acting as defense mechanisms against herbivores, pathogens, and environmental stresses. Alkaloids represent a large and diverse group of secondary metabolites, and among them, the aporphine alkaloids are notable for their complex chemical structures and significant pharmacological properties.

(+)-Norlirioferine is an aporphine alkaloid that has been isolated from several plant species, including *Cryptocarya ferrea* and *Alseodaphne peduncularis*. While research on this specific compound is not as extensive as for other aporphine alkaloids, this guide synthesizes the available information to provide a foundational resource for further investigation.

Chemical and Physical Properties

Detailed quantitative data on the physical and chemical properties of **(+)-Norlirioferine** are not extensively reported in publicly available literature. However, based on its classification as an aporphine alkaloid and data from related compounds, some general properties can be inferred.

Property	Data
Chemical Formula	C ₁₈ H ₁₉ NO ₄
Molecular Weight	313.35 g/mol
Appearance	Typically isolated as a solid.
Solubility	Aporphine alkaloids are generally soluble in organic solvents like chloroform, methanol, and ethanol, and poorly soluble in water.[1][2] The solubility of the related aporphine alkaloid boldine is high in DMSO and ethanol.
Melting Point	Not reported. The melting point of the related oxoaporphine alkaloid liriodenine is 282 °C.
Boiling Point	Not reported.
CAS Number	86941-27-7
Chemical Structure	An aporphine core structure. The precise stereochemistry and substitution pattern are confirmed by spectroscopic methods.

Role as a Secondary Metabolite in Plants Occurrence

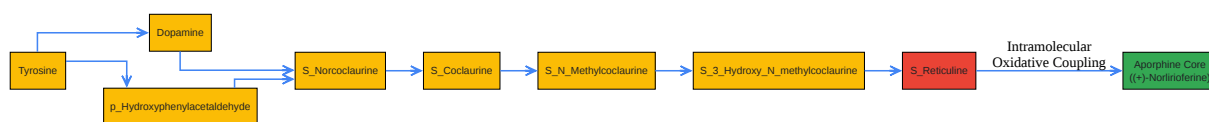
(+)-Norlirioferine has been identified as a constituent of the following plant species:

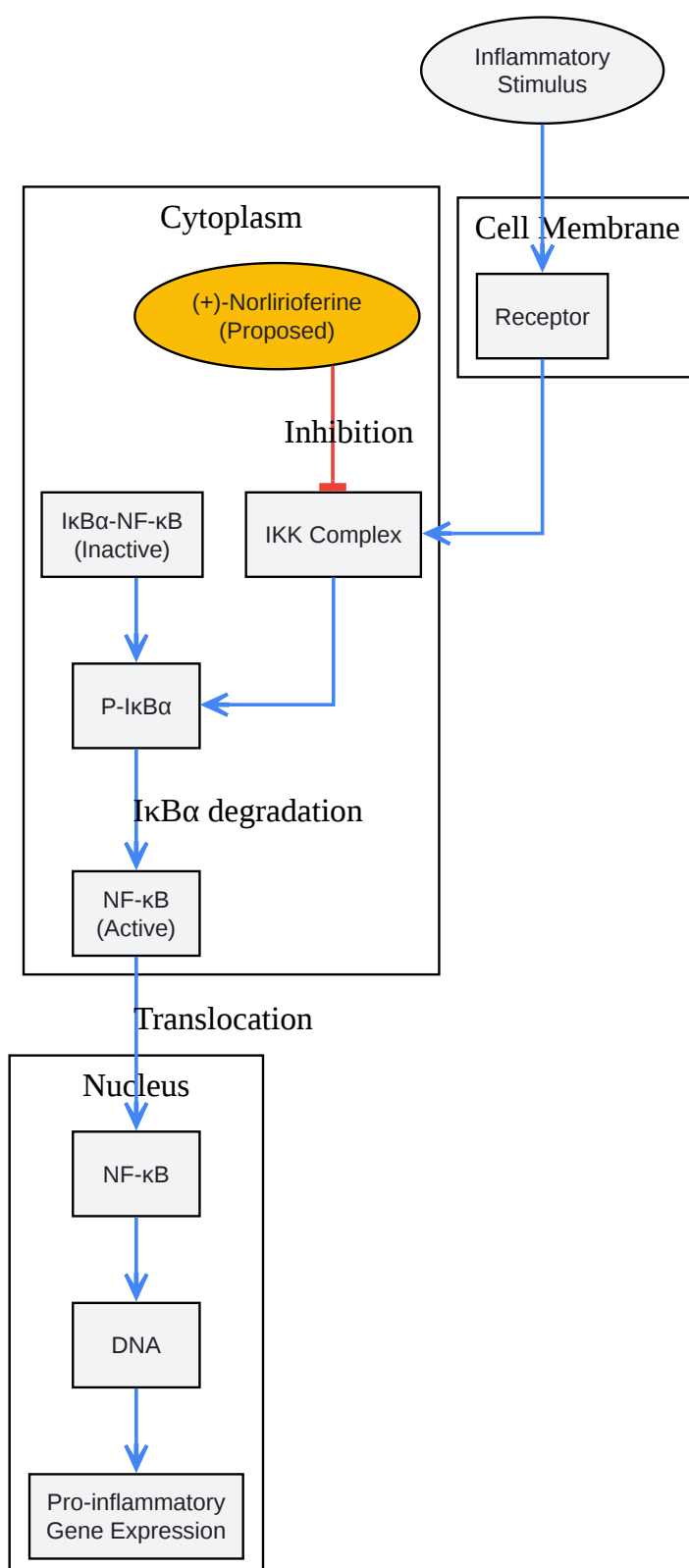
- *Cryptocarya ferrea* (Lauraceae family): Isolated from the bark of this species.
- *Alseodaphne peduncularis* (Lauraceae family): Found in the leaves and bark.

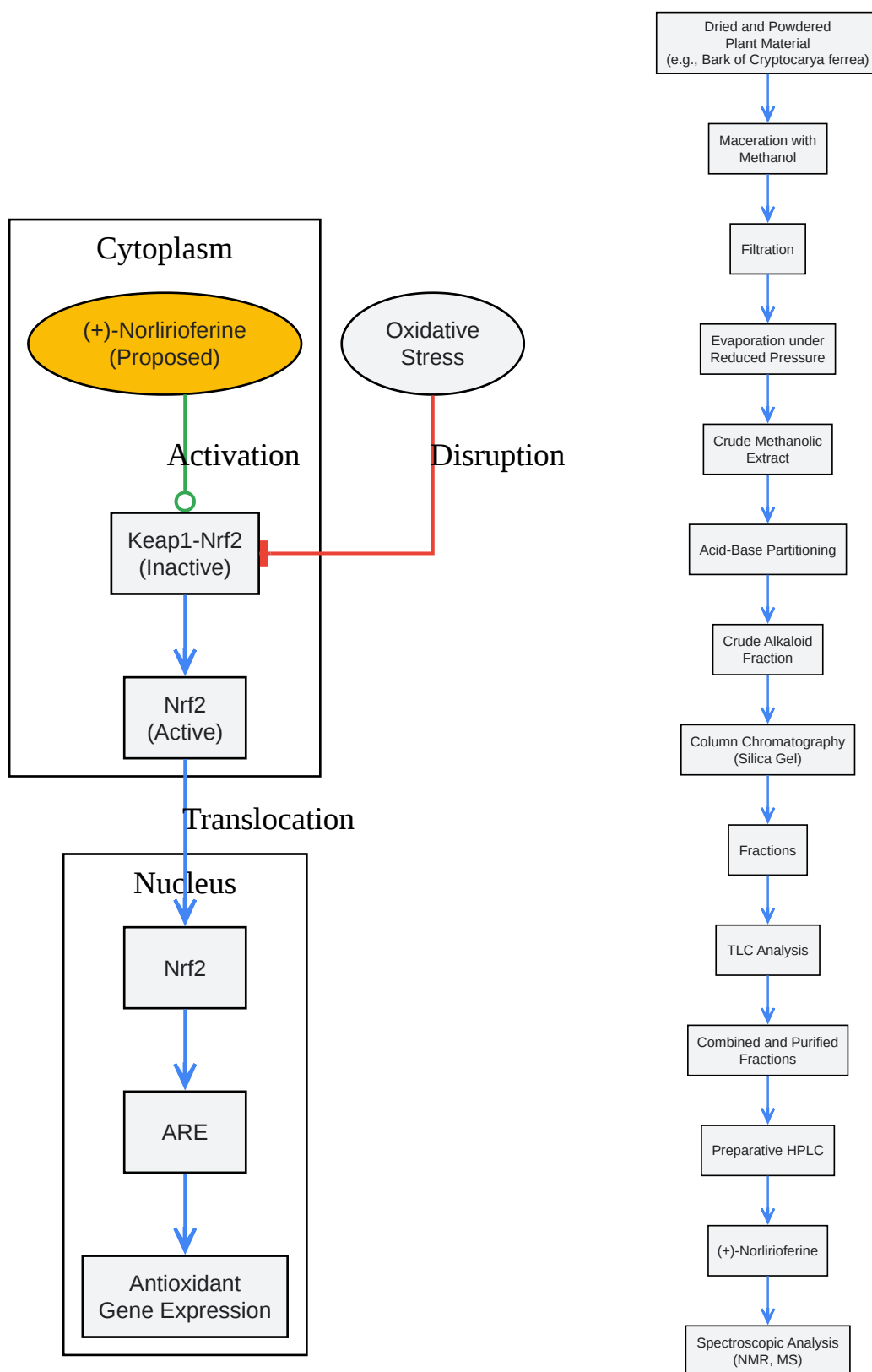
The concentration and yield of **(+)-Norlirioferine** from these plant sources are not well-documented in the available literature.

Biosynthesis

The biosynthesis of aporphine alkaloids, including presumably **(+)-Norlirioferine**, originates from the amino acid L-tyrosine. Tyrosine is converted through a series of enzymatic steps to (S)-reticuline, which serves as a crucial branch-point intermediate in the biosynthesis of numerous isoquinoline alkaloids.^{[3][4]} The formation of the characteristic aporphine core structure occurs via an intramolecular oxidative coupling of (S)-reticuline.^{[5][6]}







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phytochemical activators of Nrf2: a review of therapeutic strategies in diabetes: Phytochemical activators of Nrf2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The biosynthesis of papaverine proceeds via (S)-reticuline - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Aporphine alkaloids - Wikipedia [en.wikipedia.org]
- 6. Total Synthesis of Aporphine Alkaloids via Photocatalytic Oxidative Phenol Coupling and Biological Evaluation at the Serotonin 5-HT₂ and Adrenergic α _{1A} Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(+)-Norlirioferine: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928294#norlirioferine-and-its-role-as-a-secondary-metabolite-in-plants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com